

Performance of cis-1,3-Cyclohexanedicarboxylic Acid in MOFs: A Comparative Guide

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Compound of Interest

Compound Name: *cis-1,3-Cyclohexanedicarboxylic Acid*

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The selection of organic linkers is a critical determinant in the synthesis of Metal-Organic Frameworks (MOFs), profoundly influencing their structural characteristics and functional properties. Among the diverse array of linkers, cycloaliphatic dicarboxylic acids, such as isomers of cyclohexanedicarboxylic acid, offer unique structural flexibility compared to their rigid aromatic counterparts. This guide provides a comparative analysis of the performance of MOFs synthesized with **cis-1,3-cyclohexanedicarboxylic acid** and other relevant dicarboxylic acid linkers, supported by experimental data.

Influence of Linker Isomerism on MOF Architecture

The spatial arrangement of carboxylate groups in cyclohexanedicarboxylic acid isomers directly impacts the resulting MOF architecture. While trans-isomers with their more linear geometry tend to form porous, three-dimensional frameworks, cis-isomers often lead to the formation of lower-dimensional structures like ladders or layered networks. This is exemplified in copper-based MOFs where trans-1,4-cyclohexanedicarboxylate yields a porous 3D network, whereas cis-1,4-cyclohexanedicarboxylate forms 2D ladder-like structures.^{[1][2]}

Comparative Performance Data

To facilitate a direct comparison, the following table summarizes key performance metrics for MOFs synthesized with **cis-1,3-cyclohexanedicarboxylic acid** and other selected dicarboxylic

acid linkers. It is important to note that direct comparative studies under identical conditions are limited, and the data presented is compiled from different research works.

MOF	Metal Node	Organic Linker	BET Surface Area (m ² /g)	Pore Volume (cm ³ /g)	Thermal Stability (°C)	Reference
Pb-1,3-CHDC	Lead (Pb)	cis/trans-1,3-Cyclohexanedicarboxylic acid	Data not available	Data not available	Data not available	[3]
Cu-trans-1,4-CHDC	Copper (Cu)	trans-1,4-Cyclohexanedicarboxylic acid	~426	0.15	~300	[4]
Cu-cis-1,4-CHDC	Copper (Cu)	cis-1,4-Cyclohexanedicarboxylic acid	Non-porous	Not applicable	~250	[1][2]
Zn-Adipate	Zinc (Zn)	Adipic acid	Data not available	Data not available	Data not available	[5]
DAZ (Zn-Benzoate)	Zinc (Zn)	Benzoic acid	1532.58	0.36	>364	[6]

Note: CHDC refers to Cyclohexanedicarboxylate. Data for the Pb-1,3-CHDC MOF is based on a mixture of cis and trans isomers, and specific performance metrics were not provided in the cited literature.

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and comparative assessment of MOF performance. Below are representative experimental protocols for the synthesis of MOFs discussed in this guide.

Hydrothermal Synthesis of a Copper-Based MOF with trans-1,4-Cyclohexanedicarboxylate[4]

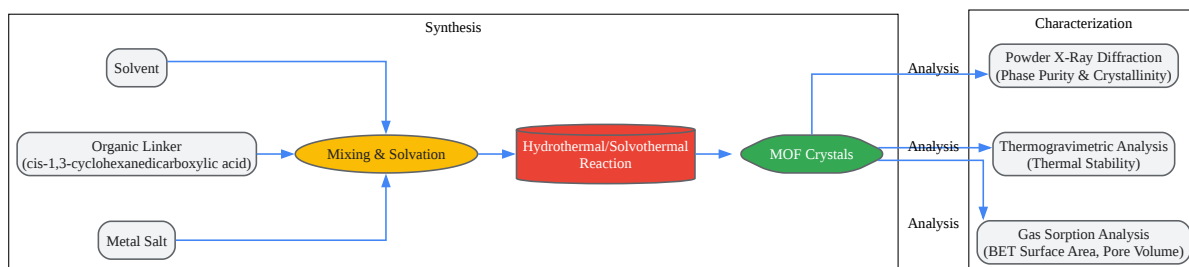
- Reactants: Copper(II) nitrate hexahydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) and trans-1,4-cyclohexanedicarboxylic acid (1,4- H_2chdc).
- Solvent: N,N-dimethylformamide (DMF).
- Procedure:
 - Dissolve 2.95 g of $\text{Cu}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ and 2.15 g of 1,4- H_2chdc in 150 g of DMF. The molar ratio of metal salt to linker is approximately 1:1.25.
 - Transfer the solution to a Teflon-lined autoclave.
 - Heat the autoclave at 358 K (85 °C) for 72 hours.
 - After cooling to room temperature, the resulting crystals are collected.

Hydrothermal Synthesis of Lead-Based Hybrid Structures with 1,3-Cyclohexanedicarboxylate[3]

- Reactants: Lead source (e.g., lead nitrate) and a mixture of cis- and trans-1,3-cyclohexanedicarboxylic acid.
- Method: Hydrothermal synthesis.
- Characterization: The resulting structures were characterized by single-crystal X-ray diffraction, revealing layered and three-dimensional hybrid structures. The conformation of the 1,3-cyclohexanedicarboxylate anion was found to be e,e in the layered structures and a,e in one of the 3D structures.

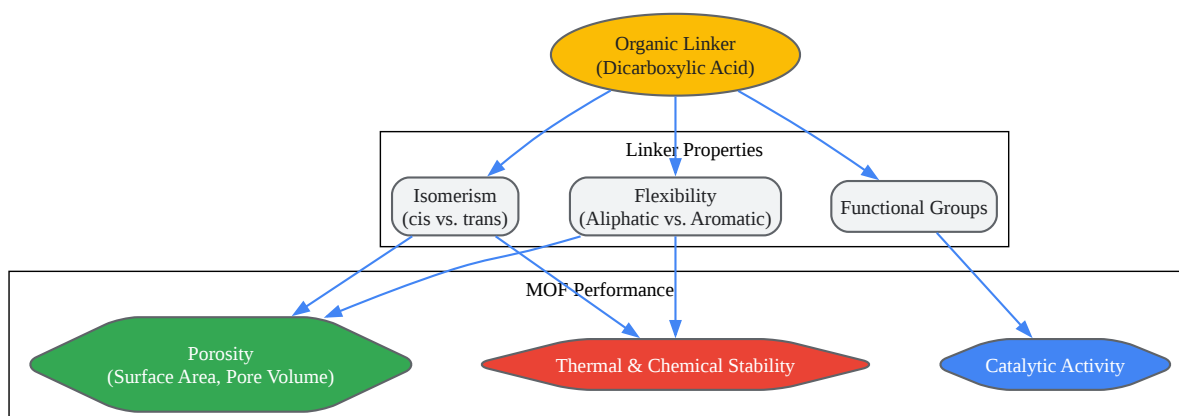
Mandatory Visualizations

To visually represent the logical flow of MOF synthesis and characterization, the following diagrams are provided.



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Caption: General workflow for the synthesis and characterization of a Metal-Organic Framework.



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Caption: Logical relationship between organic linker characteristics and final MOF properties.

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